

# Lotusine hydroxide CAS number 3721-76-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lotusine hydroxide*

Cat. No.: *B15363377*

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An In-Depth Technical Guide to Lotusine (CAS: 3721-76-4)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

Lotusine (CAS Number: 3721-76-4) is a benzyltetrahydroisoquinoline alkaloid predominantly isolated from the green seed embryo of the lotus, *Nelumbo nucifera* Gaertn.[1][2]. As a key bioactive constituent of this traditional medicinal plant, lotusine has garnered significant scientific interest for its diverse pharmacological activities.[3] Preclinical studies have demonstrated its potential as an anti-photoaging agent, a therapeutic for metabolic disorders like diabetes, and a protectant against chemotherapy-induced cardiotoxicity.[4][5][6] Its mechanisms of action are multifaceted, involving the modulation of critical cellular signaling pathways such as MAP kinase (MAPK), PI3K/Akt, and NF- $\kappa$ B, as well as the regulation of apoptosis and oxidative stress.[4][5][7] This document provides a comprehensive technical overview of lotusine, summarizing its physicochemical properties, detailing its pharmacological effects with associated quantitative data, outlining experimental protocols from key studies, and visualizing its molecular pathways of action.

## Physicochemical Properties

Lotusine is a water-soluble, pure alkaloid.[8] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	3721-76-4	[1]
Alternate Name	Lotusine hydroxide	[1][9]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> NO <sub>4</sub>	[1]
Molecular Weight	331.41 g/mol	[1]
Class	Isoquinoline Alkaloid	[8]
Natural Source	Nelumbo nucifera (Lotus)	[1][2]

## Pharmacological Activities and Mechanisms of Action

Lotusine exhibits a range of biological effects, positioning it as a promising candidate for further investigation in drug development. Its primary activities are detailed below.

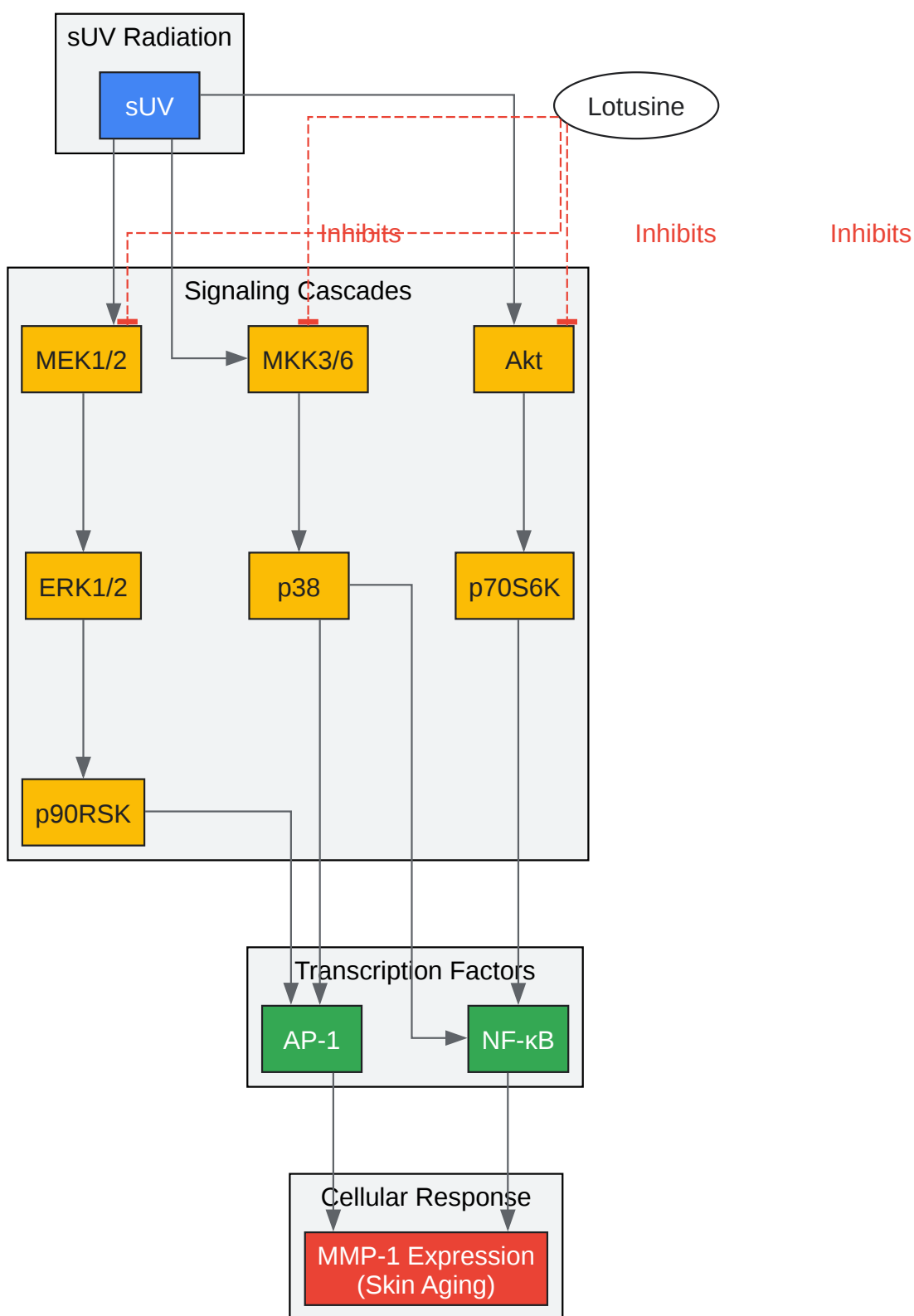
### Anti-Photoaging and Dermatological Effects

Lotusine has demonstrated significant potential in protecting the skin against damage induced by solar ultraviolet (sUV) radiation.[4] The primary mechanism involves the inhibition of matrix metalloproteinase-1 (MMP-1), an enzyme that degrades collagen and contributes to wrinkle formation.[2][4] Lotusine exerts this effect by suppressing the sUV-induced activation of key transcription factors, activator protein-1 (AP-1) and nuclear factor kappa B (NF-κB).[4]

**Mechanism of Action:** Lotusine was found to inhibit multiple signal transduction cascades activated by sUV exposure in human keratinocytes (HaCaT cells). Specifically, it suppresses the phosphorylation and thereby the activation of the following pathways:

- MEK1/2-ERK1/2-p90RSK[4]
- MKK3/6-p38[4]
- Akt-p70S6K[4]

Notably, it did not appear to affect the JNK1/2 signaling pathway.<sup>[4]</sup> By downregulating these pathways, lotusine effectively reduces the transcriptional activity of AP-1 and NF- $\kappa$ B, leading to decreased MMP-1 expression and offering a protective effect against skin photoaging.<sup>[4]</sup>



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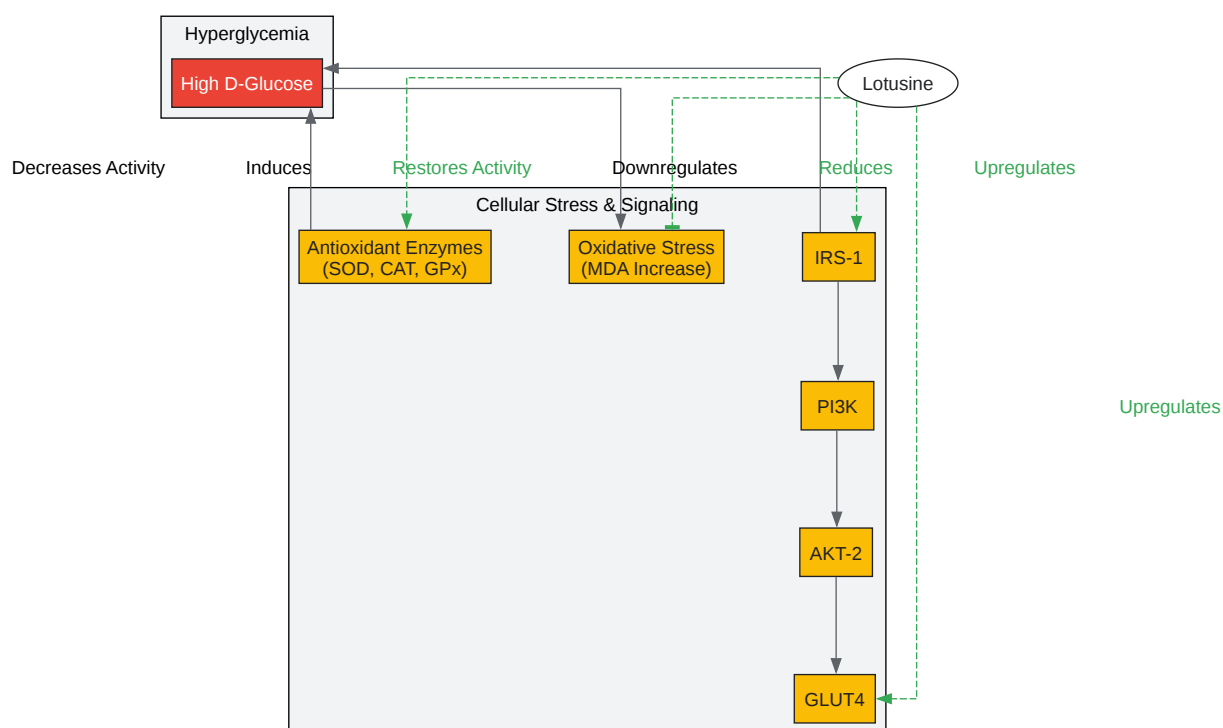
Lotusine's Inhibition of sUV-Induced Photoaging Pathways.

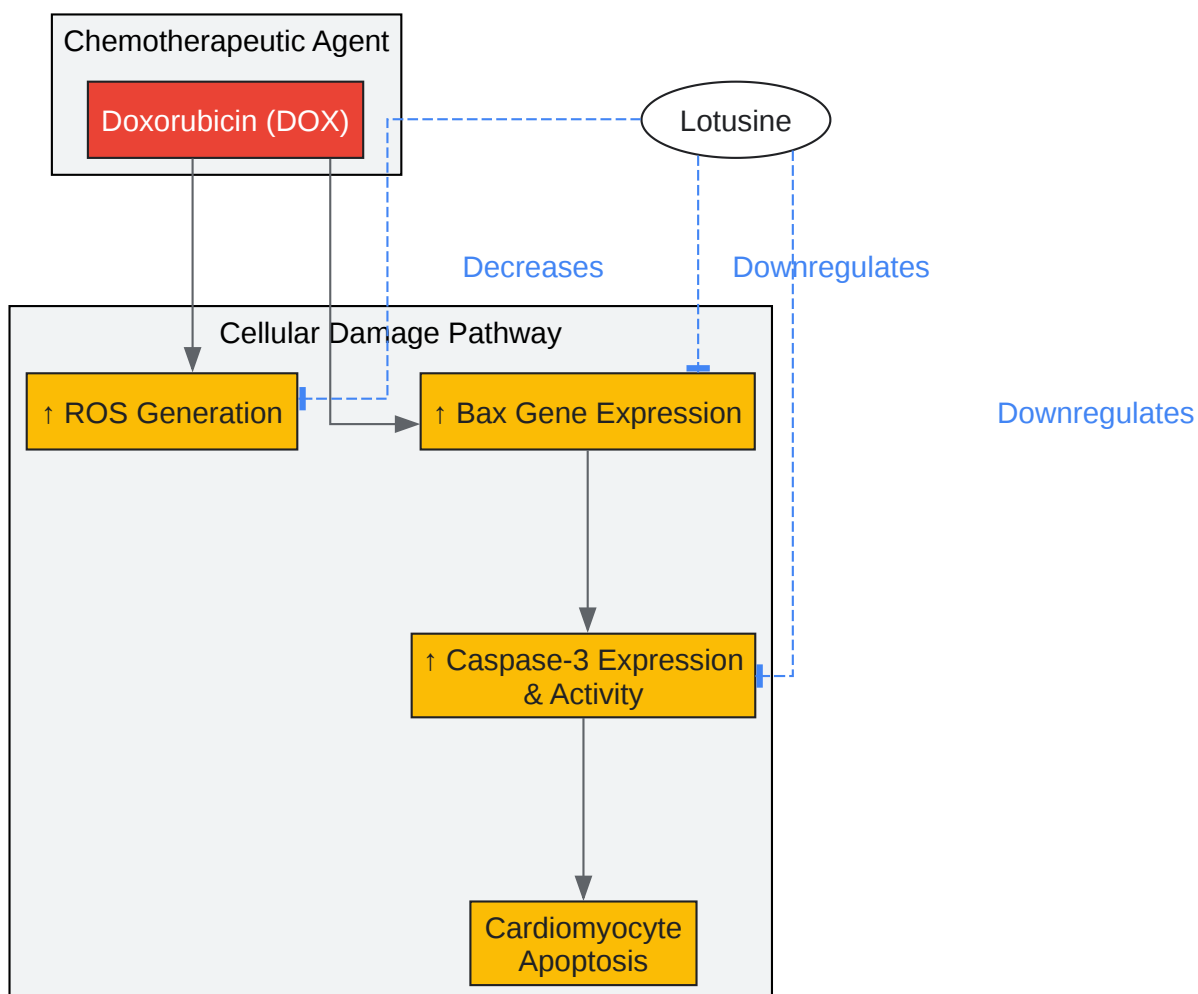
## Anti-Diabetic and Hepatoprotective Effects

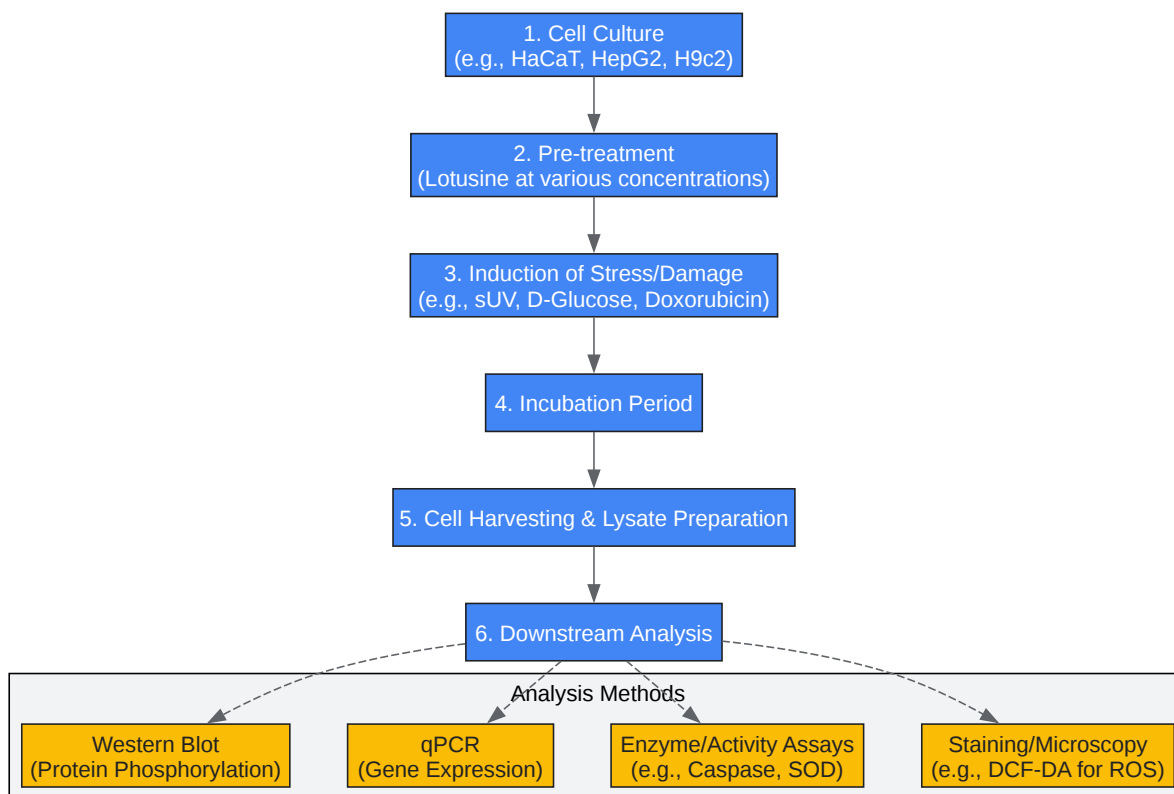
Lotusine shows promise in mitigating hyperglycemia-induced oxidative stress, a key complication in diabetes that affects hepatic cells.[5] Studies using HepG2 cells demonstrated that lotusine could protect against D-glucose-induced damage by enhancing antioxidant defenses and modulating insulin signaling pathways.[5]

### Mechanism of Action:

- **Antioxidant Activity:** Lotusine significantly reduces lipid peroxidation, evidenced by a decrease in malondialdehyde (MDA) levels, which were elevated by 56% in high-glucose conditions.[5] It also restores the activity of crucial antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GPx).[5]
- **Enzyme Inhibition:** Lotusine inhibits  $\alpha$ -amylase and  $\alpha$ -glucosidase, enzymes responsible for carbohydrate digestion. This action can help lower postprandial blood glucose levels.[5]
- **Insulin Signaling:** The compound modulates the IRS-1/PI3K/Akt pathway. It was observed to downregulate the expression of IRS-1 and AKT-2 while upregulating GLUT4, suggesting an improvement in insulin sensitivity and glucose uptake.[5]







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- To cite this document: BenchChem. [Lotusine hydroxide CAS number 3721-76-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15363377#lotusine-hydroxide-cas-number-3721-76-4]

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